

Natural Sources, Biosynthesis, and Occurrence of 13(S)-HpOTrE(gamma): A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 13(S)-HpOTrE(gamma)

CAS No.: 121107-97-9

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Abstract

13(S)-hydroperoxy-6Z,9Z,11E-octadecatrienoic acid, commonly known as **13(S)-HpOTrE(gamma)**, is a bioactive lipid hydroperoxide derived from the enzymatic oxidation of γ -linolenic acid (GLA). As a member of the oxylipin family, it serves as a critical intermediate in complex signaling pathways, particularly in plants, and its analogs are implicated in inflammatory and oncogenic processes in mammals. This technical guide provides a detailed exploration of the natural origins, enzymatic synthesis, and biological occurrence of **13(S)-HpOTrE(gamma)**. We will delve into the lipoxygenase (LOX) pathways responsible for its creation, survey its presence across different biological kingdoms, and discuss its subsequent metabolic fate and physiological significance. Furthermore, this guide furnishes detailed methodologies for the extraction, detection, and quantification of **13(S)-HpOTrE(gamma)**, offering researchers a practical framework for its study.

Chapter 1: Introduction to 13(S)-HpOTrE(gamma): Chemical Identity and Biological Significance

13(S)-HpOTrE(gamma) is an oxygenated derivative of the omega-6 polyunsaturated fatty acid (PUFA), γ -linolenic acid (GLA; 18:3n-6). It belongs to a class of molecules known as oxylipins, which are potent signaling molecules. Its full chemical name is (6Z,9Z,11E,13S)-13-hydroperoxyoctadeca-6,9,11-trienoic acid[1]. It is crucial to distinguish **13(S)-HpOTrE(gamma)** from its isomeric counterpart derived from the omega-3 fatty acid, α -linolenic acid (ALA), which is designated as 13(S)-HpOTrE or 13(S)-HpOTrE(alpha) ((9Z,11E,13S,15Z)-13-hydroperoxyoctadeca-9,11,15-trienoic acid)[2]. While both are 13-hydroperoxides, the position of the other double bonds in the fatty acid backbone differs, leading to distinct biological precursors and potentially different activities.

The presence of the hydroperoxy functional group makes **13(S)-HpOTrE(gamma)** a relatively unstable intermediate, readily converted to its more stable hydroxyl derivative, 13(S)-HOTrE(gamma), or further metabolized by other enzymes into a cascade of bioactive products. In plants, it is a key precursor in defense signaling pathways[3]. In mammalian systems, analogous molecules derived from other PUFAs are intensely studied for their roles in inflammation, immune response, and cancer pathophysiology[4][5][6].

Table 1: Physicochemical Properties of 13(S)-HpOTrE(gamma)

Property	Value	Source
Formal Name	13S-hydroperoxy-6Z,9Z,11E-octadecatrienoic acid	[7]
CAS Number	121107-97-9	[1][7]
Molecular Formula	C ₁₈ H ₃₀ O ₄	[7]
Formula Weight	310.4 g/mol	[7]
Canonical SMILES	CCCCC/C=C/C=C\C/C=C\CC CCC(O)=O	[7]
InChI Key	LYFGXCQTRBQQMX- YSHIPJNPSA-N	[7]

Chapter 2: The Biosynthetic Pathway of 13(S)-HpOTrE(gamma)

The formation of **13(S)-HpOTrE(gamma)** is not a random oxidation event but a highly specific enzymatic reaction catalyzed by lipoxygenases (LOX).

The Substrate: Gamma-Linolenic Acid (GLA)

GLA is an 18-carbon omega-6 fatty acid with three cis double bonds at the 6th, 9th, and 12th carbon positions. It is found in several plant oils, such as evening primrose oil, borage seed oil, and blackcurrant seed oil. In biological systems, it is esterified in the sn-2 position of phospholipids within cellular membranes.

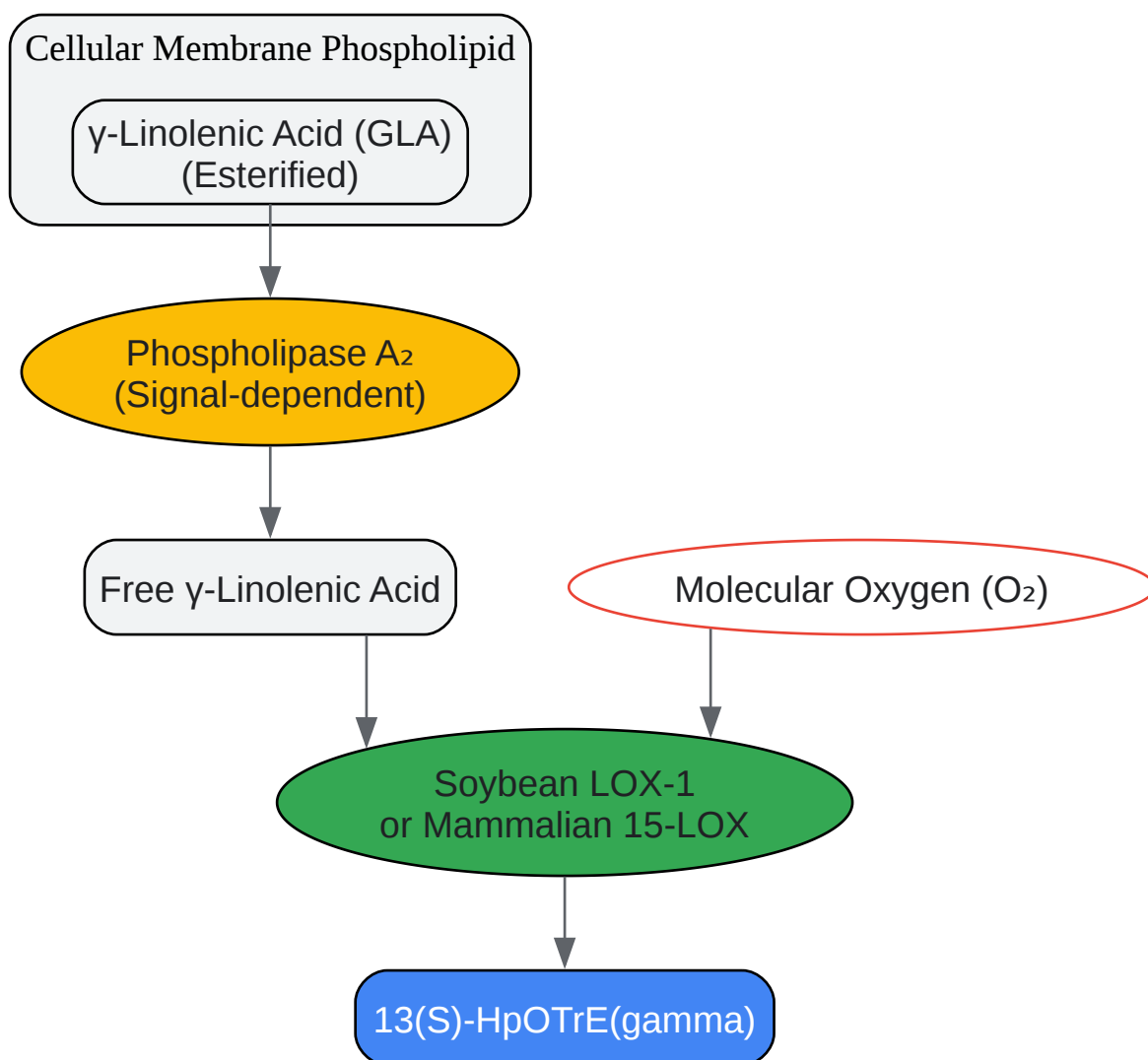
The Enzyme: Lipoxygenase (LOX)

Lipoxygenases are a family of non-heme iron-containing dioxygenases that catalyze the stereo- and regio-specific insertion of molecular oxygen into PUFAs containing a (1Z,4Z)-pentadiene system[8].

The Catalytic Mechanism involves:

- **Hydrogen Abstraction:** The enzyme stereospecifically abstracts a hydrogen atom from the C-11 of GLA, a bis-allylic carbon, creating a fatty acid radical.
- **Radical Delocalization & Oxygen Insertion:** The radical delocalizes, leading to a conjugated diene system. Molecular oxygen then adds in an antarafacial manner to the C-13 position.
- **Formation of Hydroperoxide:** The resulting product is the hydroperoxy fatty acid, **13(S)-HpOTrE(gamma)**.

The specificity of the enzyme dictates that the hydroperoxy group is added at the C-13 position and results in the (S) stereoisomer. In plants, soybean lipoxygenase-1 (LO-1) is a well-characterized enzyme that efficiently produces 13(S)-HpOTrE(y) from GLA[7][9]. In mammals, the analogous enzyme is 15-lipoxygenase (15-LOX), which oxygenates fatty acids at the n-6 position, corresponding to C-13 for an 18-carbon fatty acid like GLA.



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Figure 1: Enzymatic biosynthesis of **13(S)-HpOTrE(gamma)** from membrane-bound GLA.

Chapter 3: Natural Occurrence Across Biological Systems

The Plant Kingdom: A Primary Source

The most prominent and well-documented natural source for the enzymatic production of 13(S)-HpOTrE and its analogs is the plant kingdom, particularly in legumes like soybeans[8].

- **Soybeans (Glycine max):** Soybeans are rich in several lipoxygenase isozymes. Soybean LO-1 specifically catalyzes the conversion of GLA to 13(S)-HpOTrE(γ)[7][9]. Similarly, soybean LO-2 acts on α -linolenic acid to form 13(S)-HpOTrE(α)[3].
- **Plant Defense Signaling:** In plants, 13-hydroperoxides derived from linolenic acids are key precursors for the synthesis of jasmonic acid and other phytooxylipins. These molecules are central to the plant's defense system against insect attacks and pathogen infections[3][8]. For instance, treating tomato leaves with 13-HpOTrE induces the production of proteinase inhibitors, mimicking the natural wound response[3].

Mammalian Systems: An Inflammatory Intermediate

In mammals, the 15-lipoxygenase (15-LOX) pathway is responsible for producing 13-hydro(pero)xy derivatives from 18-carbon fatty acids. While the direct endogenous measurement of **13(S)-HpOTrE(γ)** is not as widely reported as its ALA-derived counterpart, the enzymatic machinery is present.

- **Inflammatory Response:** The ALA-derived metabolite, 13(S)-HpOTrE, has demonstrated potent anti-inflammatory effects in cellular and animal models of sepsis[5]. It, along with its reduced form 13(S)-HOTrE, acts by inactivating the NLRP3 inflammasome complex through a PPAR- γ dependent pathway[4][5]. This suggests that endogenously produced hydroperoxy fatty acids can serve as crucial regulators of inflammation.
- **Cancer Pathophysiology:** The role of LOX metabolites in cancer is complex. Hydroperoxides derived from 15-LOX-1, including the ALA-derived 13-HpOTrE, have been shown to inhibit the growth of various cancer cell lines, including breast, colon, and prostate cancer[6]. The related linoleic acid metabolite, 13(S)-HODE, can induce apoptosis in breast cancer cells and suppress tumor growth by inhibiting the mTOR signaling pathway[10][11].

Table 2: Summary of Natural Sources and Biosynthesis of 13-Hydroperoxy-Octadecatrienoic Acids

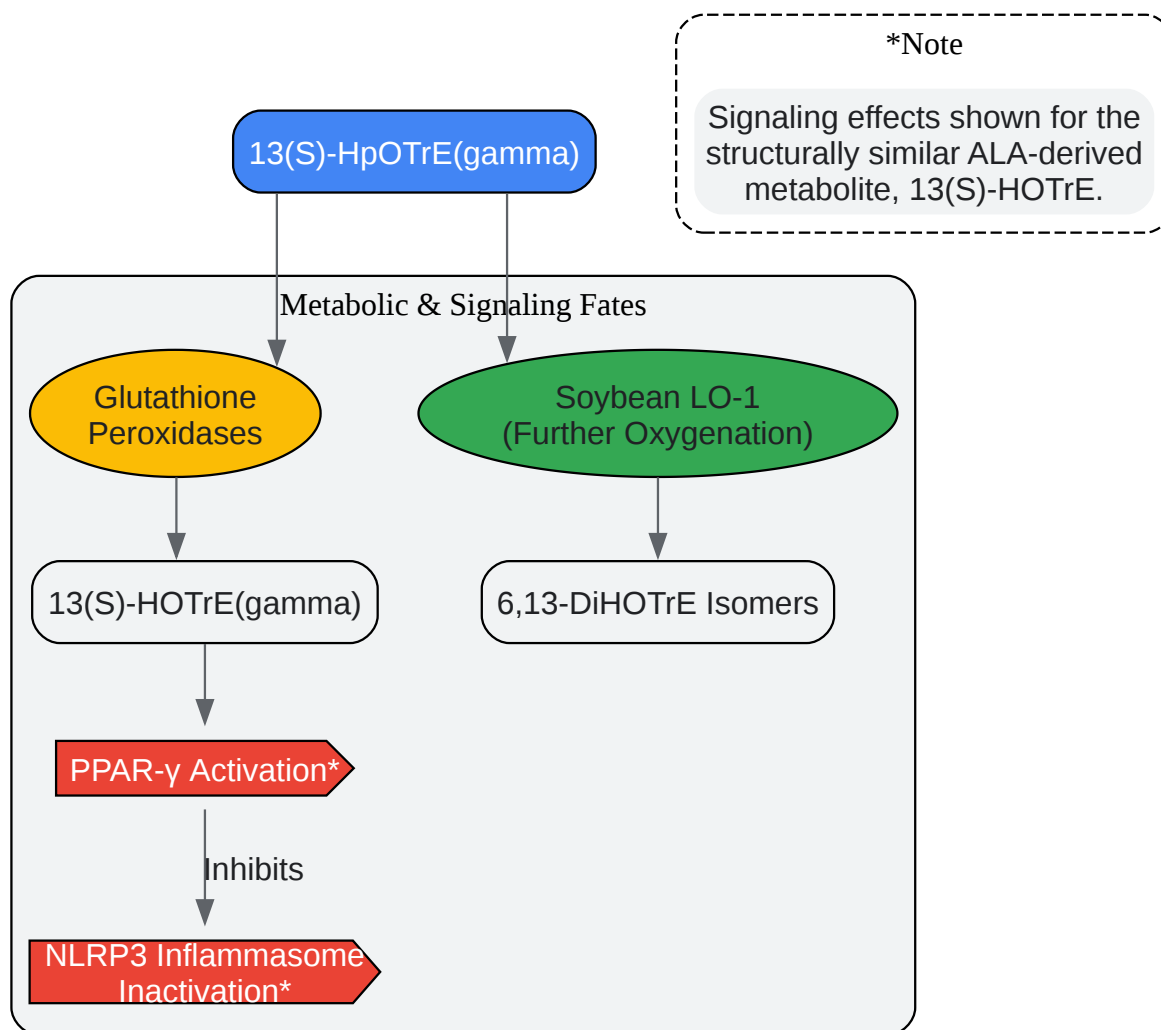
Organism/System	Key Enzyme	Substrate	Product	Biological Context
Soybean	Lipoxygenase-1 (LO-1)	γ -Linolenic Acid	13(S)-HpOTrE(gamma)	Fatty acid metabolism
Soybean	Lipoxygenase-2 (LO-2)	α -Linolenic Acid	13(S)-HpOTrE(alpha)	Fatty acid metabolism
Tomato, various plants	Lipoxygenase	α -Linolenic Acid	13(S)-HpOTrE(alpha)	Wound/pathogen response[3]
Mammals (e.g., Macrophages)	15-Lipoxygenase (15-LOX)	α -Linolenic Acid	13(S)-HpOTrE(alpha)	Anti-inflammatory signaling[5]
Mammals	15-Lipoxygenase (15-LOX)	Linoleic Acid	13(S)-HpODE	Cell growth, inflammation[12]

Chapter 4: Downstream Metabolism and Biological Significance

13(S)-HpOTrE(gamma) is a transient intermediate that is rapidly converted into other signaling molecules.

- **Reduction to 13(S)-HOTrE(gamma):** The most common fate is the reduction of the hydroperoxy group to a hydroxyl group by cellular glutathione peroxidases, forming the more stable 13(S)-hydroxyoctadecatrienoic acid (13(S)-HOTrE(gamma)). This reduced form often retains or mediates the biological activity attributed to its precursor[5].
- **Further Oxygenation:** The soybean LO-1 enzyme can act further on 13(S)-HpOTrE(y), converting it into four different isomers of 6,13-dihydroxyoctadecatrienoic acid (6,13-DiHOTrE)[7][9].
- **Enzyme Inhibition:** At high concentrations (>100 μ M), 13(S)-HpOTrE(y) can act as a feedback inhibitor of its synthesizing enzyme, soybean LO-1[7][9].

- Signaling Pathways: The anti-inflammatory effects of the related ALA-metabolite are mediated by the activation of Peroxisome Proliferator-Activated Receptor-gamma (PPAR- γ), a nuclear receptor that regulates gene expression related to inflammation and metabolism[4] [5].



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Figure 2: Key downstream metabolic and signaling pathways of **13(S)-HpOTrE(gamma)**.

Chapter 5: Methodologies for Detection and Quantification

The accurate analysis of **13(S)-HpOTrE(gamma)** is challenging due to its low endogenous concentrations and chemical instability. The gold-standard approach is liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Protocol: LC-MS/MS Analysis from Cell Culture

This protocol provides a self-validating workflow for the analysis of oxylipins, including **13(S)-HpOTrE(gamma)**, from macrophage cell cultures.

Step 1: Sample Collection & Quenching

- Rationale: Rapidly halting enzymatic activity and preventing artificial lipid peroxidation is the most critical step for accurate measurement.
- Aspirate cell culture medium from a 10 cm dish of cultured macrophages.
- Immediately add 1 mL of ice-cold methanol containing an antioxidant cocktail (e.g., 0.02% butylated hydroxytoluene, BHT) and a deuterated internal standard (e.g., 13(S)-HODE-d4).
- Scrape the cells into the methanol, vortex vigorously for 30 seconds, and transfer to a glass tube. Store at -80°C until extraction.

Step 2: Lipid Extraction

- Rationale: Efficiently partition lipids away from the aqueous and protein phases of the sample.
- Thaw samples on ice. Add 2 mL of chloroform and 1 mL of water to create a biphasic system.
- Vortex for 1 minute, then centrifuge at 2,000 x g for 10 minutes at 4°C.

- Carefully collect the lower organic layer (chloroform) using a glass Pasteur pipette and transfer to a new glass tube.
- Dry the organic solvent under a gentle stream of nitrogen gas.

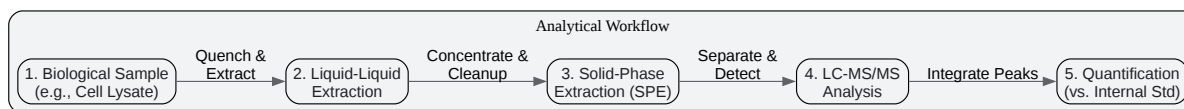
Step 3: Solid-Phase Extraction (SPE) Cleanup

- Rationale: This step removes interfering lipids (like triglycerides and phospholipids) and concentrates the analytes of interest, reducing matrix effects in the MS source.
- Reconstitute the dried lipid extract in 100 μ L of methanol/water (10:90, v/v).
- Condition a C18 SPE cartridge (e.g., 100 mg) with 2 mL of methanol followed by 2 mL of water.
- Load the sample onto the cartridge.
- Wash with 2 mL of water, followed by 2 mL of hexane to remove nonpolar lipids.
- Elute the oxylipins with 2 mL of methyl formate or ethyl acetate.
- Dry the eluate under nitrogen and reconstitute in 50 μ L of the initial mobile phase (e.g., methanol/water/acetic acid 60:40:0.01) for LC-MS/MS analysis.

Step 4: LC-MS/MS Analysis

- Rationale: Chromatographically separate isomers and use the high selectivity and sensitivity of tandem mass spectrometry for definitive identification and quantification.
- Chromatography: Use a C18 reversed-phase column with a gradient elution from a mobile phase A (water/acetic acid) to mobile phase B (acetonitrile/methanol).
- Mass Spectrometry: Operate the mass spectrometer in negative electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) for quantification.
 - Parent Ion (Q1): m/z 309.2 (for $[M-H]^-$ of $C_{18}H_{30}O_4$).

- Product Ion (Q3): A characteristic fragment ion would be determined by infusion of an authentic standard.
- Internal Standard: Monitor the specific transition for the deuterated standard.



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Figure 3: A generalized workflow for the robust analysis of oxylipins from biological samples.

Chapter 6: Conclusion and Future Directions

13(S)-HpOTrE(gamma) is a specific, enzyme-derived metabolite of γ -linolenic acid, with its primary documented source being the lipoxygenase pathways in plants like soybeans. While its direct role in mammals is less defined than that of its ALA-derived analog, the presence of 15-LOX enzymes suggests a potential for its endogenous production and function, likely as a transient signaling intermediate in inflammatory cascades.

Future research should focus on:

- Developing highly sensitive assays to definitively detect and quantify endogenous **13(S)-HpOTrE(gamma)** in mammalian tissues and fluids.
- Elucidating the specific biological activities of **13(S)-HpOTrE(gamma)** and its downstream metabolites (e.g., 6,13-DiHOTrEs) compared to the well-studied ALA and linoleic acid-derived oxylipins.
- Exploring the therapeutic potential of modulating GLA metabolism and **13(S)-HpOTrE(gamma)** production in the context of inflammatory diseases and cancer, leveraging its potential to activate PPAR- γ or inhibit mTOR signaling.

This guide provides a foundational understanding of **13(S)-HpOTrE(gamma)**, offering the technical insights necessary to propel further investigation into this intriguing bioactive lipid.

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